4-Bromo-2-chloro-3-fluorobenzaldehyde material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*4-Bromo-2-chloro-3-fluorobenzaldehyde*
CAS No.:	*1780699-03-7*
Cat. No.:	*B2880292*

Get Quote

Title: **4-Bromo-2-chloro-3-fluorobenzaldehyde**: A Comprehensive Technical Guide and Safety Data Sheet (MSDS) for Drug Development

Executive Summary

4-Bromo-2-chloro-3-fluorobenzaldehyde (CAS: 1780699-03-7) is a highly functionalized, tetra-substituted aromatic building block heavily utilized in modern drug discovery and agrochemical development[1]. Unlike standard commodity chemicals, this compound possesses a unique halogenation pattern that offers orthogonal reactivity, allowing chemists to perform site-specific modifications without the need for cumbersome protecting groups. This whitepaper transcends a traditional Material Safety Data Sheet (MSDS) by synthesizing critical hazard data with field-proven handling protocols and synthetic workflows, empowering researchers to safely and effectively deploy this intermediate in complex molecular assemblies.

Physicochemical Profiling

Accurate physicochemical data is the foundation of both safe handling and reaction design. The following table summarizes the core parameters of the compound[1].

© 2026 BenchChem. All rights reserved.

Parameter	Specification
Chemical Name	4-Bromo-2-chloro-3-fluorobenzaldehyde
CAS Number	1780699-03-7
Molecular Formula	$C_7H_3BrClFO$
Molecular Weight	237.45 g/mol
SMILES String	O=CC1=CC=C(Br)C(F)=C1Cl
Physical State	Solid (Crystalline)
Storage Temperature	Sealed in dry, 2-8°C

Hazard Identification & Mechanistic Toxicology (Core MSDS)

Standard Global Harmonized System (GHS) Classification[2]:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- P-Statements: P261 (Avoid breathing dust), P280 (Wear protective gloves/eye protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water).

Mechanistic Toxicology (The "Why"): The irritant nature of **4-Bromo-2-chloro-3-fluorobenzaldehyde** is not merely a statistical classification; it is rooted in its electrophilic reactivity. The highly polarized carbonyl group acts as a potent electrophile. Upon contact with biological tissues, it readily undergoes condensation reactions with primary amines (e.g., the ε-amino groups of lysine residues in epidermal proteins) to form Schiff bases. This covalent modification triggers localized inflammatory cascades. Furthermore, the tri-halogenated aromatic ring significantly increases the molecule's lipophilicity (LogP), enhancing its ability to penetrate the lipid bilayers of the stratum corneum and mucosal membranes, thereby exacerbating tissue irritation.

© 2026 BenchChem. All rights reserved.

Safe Handling, PPE, & Emergency Response

- Engineering Controls: Always handle within a certified chemical fume hood with a minimum face velocity of 100 fpm to mitigate inhalation risks associated with H335[2].
- PPE: Nitrile gloves (double-gloving recommended due to halogenated lipophilicity), safety goggles, and a standard lab coat.

Self-Validating Spill Mitigation Protocol:

- Containment: Isolate the spill area. Do not sweep dry, as this generates inhalable, highly irritating dust.
- Neutralization: Cover the solid spill with a 10% w/v aqueous solution of sodium bisulfite ($NaHSO_3$).
  - Causality: Sodium bisulfite reacts chemoselectively with the aldehyde to form a water-soluble, non-volatile, and significantly less electrophilic bisulfite adduct.
  - Validation: The dissolution of the crystalline solid into the aqueous phase visually confirms the successful formation of the benign bisulfite adduct.
- Cleanup: Absorb the neutralized liquid with inert absorbent pads and dispose of as hazardous halogenated organic waste.

Synthetic Utility & Orthogonal Reactivity

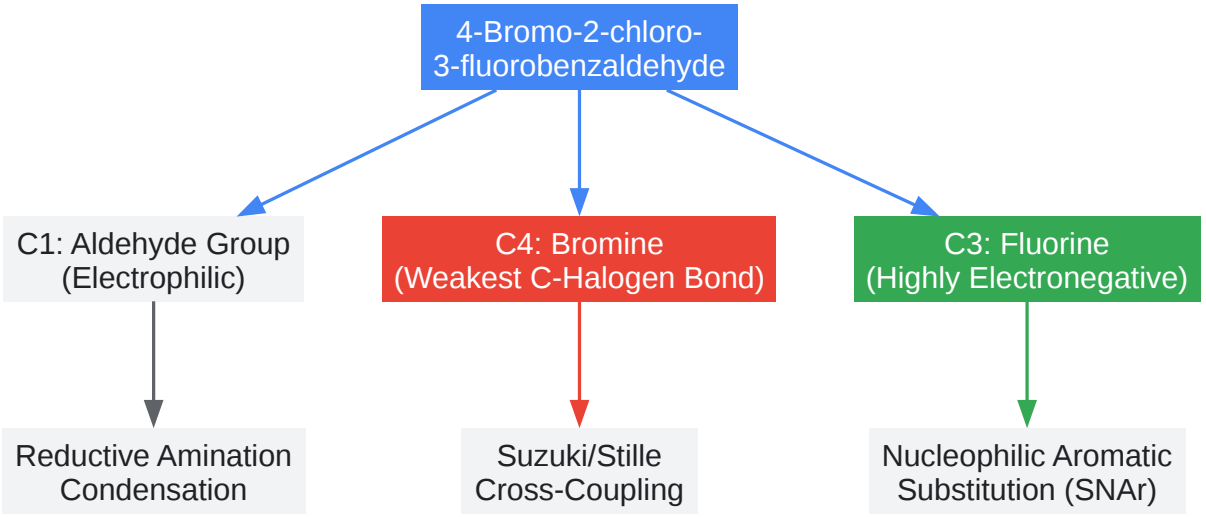
The strategic value of **4-Bromo-2-chloro-3-fluorobenzaldehyde** lies in its orthogonal reactivity, allowing chemists to selectively functionalize specific positions on the ring.

- C4-Bromine (Cross-Coupling): The C-Br bond has the lowest bond dissociation energy (~68 kcal/mol) compared to C-Cl (~81 kcal/mol) and C-F (~116 kcal/mol). Palladium catalysts will selectively undergo oxidative addition at the C-Br bond, leaving the Cl and F intact for downstream chemistry[3].
- C3-Fluorine (SNAr): The highly electronegative fluorine atom activates the adjacent carbon for Nucleophilic Aromatic Substitution (SNAr). The electron-withdrawing nature of the

© 2026 BenchChem. All rights reserved.

aldehyde and the chlorine atom further stabilizes the Meisenheimer complex intermediate during nucleophilic attack[4],[5].

- C1-Aldehyde: Readily undergoes reductive amination, Wittig olefination, or condensation reactions.



Click to download full resolution via product page

Orthogonal reactivity map of **4-Bromo-2-chloro-3-fluorobenzaldehyde** in drug synthesis.

Experimental Protocol: Chemoselective Suzuki-Miyaura Coupling

This protocol details the selective arylation at the C4 position using a boronic acid, demonstrating a self-validating experimental workflow[3].

Step-by-Step Methodology:

- Reagent Preparation: In a flame-dried Schlenk flask, combine **4-Bromo-2-chloro-3-fluorobenzaldehyde** (1.0 eq), an arylboronic acid (1.2 eq), and Potassium Carbonate (K_2CO_3, 2.5 eq).

© 2026 BenchChem. All rights reserved.

- Solvation & Degassing (Critical Step): Add a solvent mixture of 1,4-Dioxane/Water (4:1 v/v). Degas the mixture via three freeze-pump-thaw cycles or vigorous argon sparging for 15 minutes.
    - Causality: Dissolved oxygen rapidly oxidizes the active Pd(0) catalyst into an inactive Pd(II) peroxo complex, permanently halting the catalytic cycle.
- Catalyst Addition: Under a positive flow of Argon, add Tetrakis(triphenylphosphine)palladium(0) [$Pd(PPh_3)_4$] (0.05 eq).
- Thermal Activation: Heat the reaction mixture to 80°C.
    - Self-Validation (Visual): The reaction should maintain a pale yellow/orange hue. If the solution turns completely black (Pd-black precipitation), the catalyst has decomposed, indicating insufficient degassing.
    - Self-Validation (Analytical): Monitor via TLC (Hexanes/EtOAc). The starting material is strongly UV-active at 254 nm. The product spot will typically have a lower Rf value due to increased molecular weight and polarity.
- Workup: Cool to room temperature, dilute with Ethyl Acetate, and wash with saturated aqueous NH_4Cl. The organic layer is dried over anhydrous Na_2SO_4, filtered, and concentrated in vacuo.



Click to download full resolution via product page

Step-by-step experimental workflow for palladium-catalyzed Suzuki-Miyaura cross-coupling.

References

- ACS Publications. "Nucleophilic Aromatic Substitution of Unactivated Fluoroarenes". URL: [Link]
- OpenStax. "16.6 Nucleophilic Aromatic Substitution". URL:[Link]

© 2026 BenchChem. All rights reserved.

- Yoneda Labs. "Suzuki-Miyaura cross-coupling: Practical Guide". URL:[Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. chemscene.com [chemscene.com]
- 2. 4-溴-2-氯-3-氟苯甲酸 | 4-Bromo-2-chloro-3-fluorobenzoic ac | 1807036-03-8 - 乐研试剂 [leyan.com]
- 3. Yoneda Labs [yonedalabs.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. 16.6 Nucleophilic Aromatic Substitution - Organic Chemistry | OpenStax [openstax.org]
- To cite this document: BenchChem. [4-Bromo-2-chloro-3-fluorobenzaldehyde material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2880292/docs#4-bromo-2-chloro-3-fluorobenzaldehyde-material-safety-data-sheet-msds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.